

Application Note: Preparation of NPS ALX Compound 4a Stock Solution in DMSO

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Compound of Interest

Compound Name: NPS ALX Compound 4a

Cat. No.: B1139190

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **NPS ALX Compound 4a** in dimethyl sulfoxide (DMSO). Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

NPS ALX Compound 4a is a potent and selective antagonist of the 5-hydroxytryptamine-6 (5-HT₆) receptor, with an IC₅₀ of 7.2 nM and a K_i of 0.2 nM.^[1] Due to its hydrophobic nature, it is often necessary to prepare a concentrated stock solution in an organic solvent, such as DMSO, before diluting it into aqueous buffers or cell culture media for experimental use. This protocol outlines the necessary steps to ensure accurate and consistent preparation of this stock solution.

Compound Data

A summary of the key quantitative data for **NPS ALX Compound 4a** dihydrochloride is presented in the table below.

Property	Value	Reference
Molecular Weight	504.47 g/mol	[2][3]
Appearance	Pale yellow solid	[2]
Purity	≥99%	[4]
Solubility in DMSO	Up to 100 mM (or ≤50.45 mg/mL)	[2][4]
Storage (Solid)	-20°C for long-term (3 years) or +4°C for short-term (2 years)	[2][5]
Storage (DMSO Stock)	-20°C for up to 1 month; -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. It is recommended to use fresh solutions.	[2][6]

Experimental Protocol: Stock Solution Preparation

This protocol provides a method for preparing a 50 mM stock solution of **NPS ALX Compound 4a** in DMSO.

3.1. Materials

- **NPS ALX Compound 4a** dihydrochloride powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Calibrated micropipettes and sterile tips
- Vortex mixer

3.2. Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds and solvents.
- Handle **NPS ALX Compound 4a** and DMSO in a well-ventilated area or a chemical fume hood.
- Consult the Material Safety Data Sheet (MSDS) for **NPS ALX Compound 4a** and DMSO before starting any work.

3.3. Preparation of a 50 mM Stock Solution

The following steps detail the calculation and preparation of a 50 mM stock solution.

- Calculation of Mass: To prepare a desired volume of a 50 mM stock solution, use the following formula, derived from the relationship: $\text{Mass} = \text{Concentration} \times \text{Volume} \times \text{Molecular Weight}$.
 - For example, to prepare 1 mL (0.001 L) of a 50 mM (0.050 mol/L) stock solution: $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.001 \text{ L} \times 504.47 \text{ g/mol} \times 1000 \text{ mg/g}$ $\text{Mass (mg)} = 25.22 \text{ mg}$
- Weighing the Compound:
 - Tare the analytical balance with a sterile microcentrifuge tube.
 - Carefully weigh out the calculated mass (e.g., 25.22 mg) of **NPS ALX Compound 4a** powder directly into the tared tube.
- Dissolving the Compound:
 - Add the calculated volume of DMSO (e.g., 1 mL) to the tube containing the compound powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. A clear, pale-yellow solution should be observed. If necessary, gentle warming (to no more than 37°C) or brief sonication can aid dissolution.

- Storage and Aliquoting:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile, light-protected tubes.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

3.4. Workflow for Dilution in Cell Culture

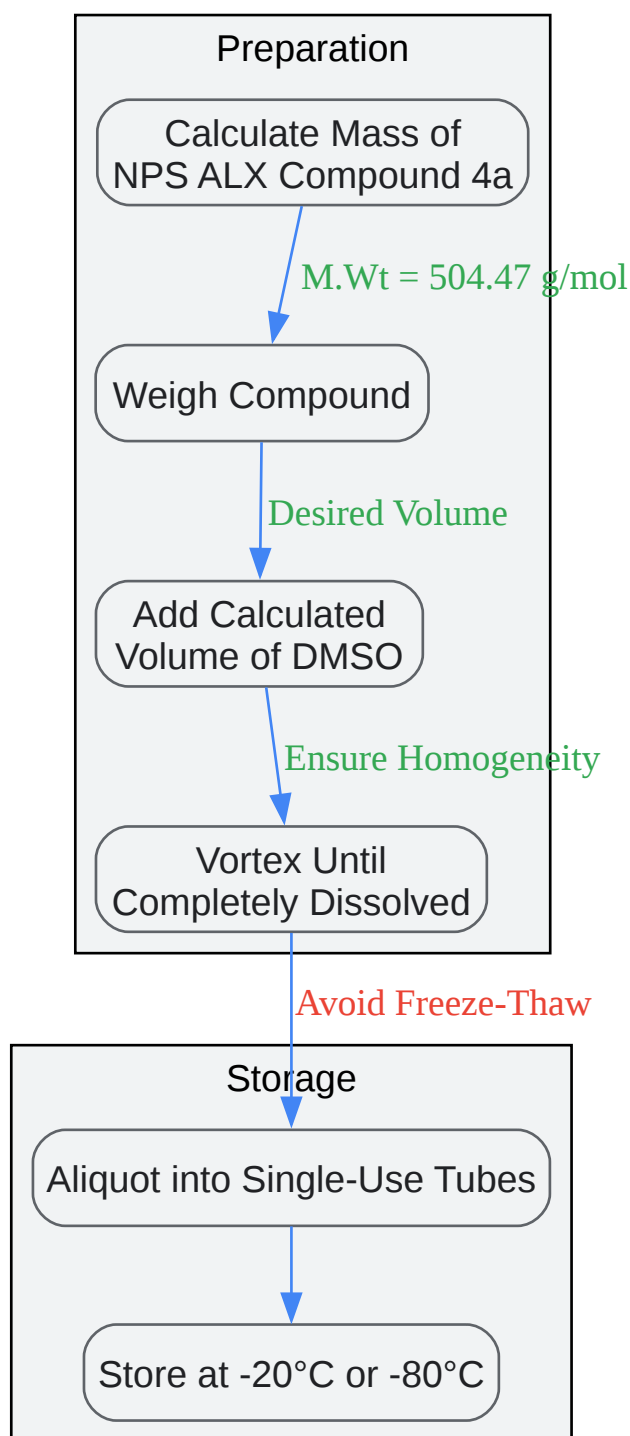
When preparing working solutions for cell-based assays, it is critical to minimize the final DMSO concentration to avoid cytotoxicity. Most cell lines can tolerate DMSO concentrations up to 0.5%, while a concentration of 0.1% is considered safe for nearly all cell types.[7]

- Serial Dilutions: If a dose-response curve is required, perform serial dilutions of the concentrated stock solution in 100% DMSO before diluting into the final culture medium.[8]
- Final Dilution: Dilute the DMSO stock (or a serial dilution) directly into the pre-warmed cell culture medium. Add the small volume of DMSO-dissolved compound to the larger volume of aqueous medium while gently vortexing or mixing to ensure rapid dispersion and prevent precipitation.[8][9]
- Control Group: Always include a vehicle control in your experiments, which consists of cells treated with the same final concentration of DMSO as the experimental groups.[6]

Visualization

4.1. Stock Solution Preparation Workflow

The following diagram illustrates the key steps in preparing the **NPS ALX Compound 4a** stock solution.



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Caption: Workflow for preparing **NPS ALX Compound 4a** stock solution.

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